

Molar mass and density of potassium tetrachloroplatinate(II)

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Compound of Interest

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An In-depth Technical Guide to the Molar Mass and Density of Potassium Tetrachloroplatinate(II)

Authored by a Senior Application Scientist

Abstract

Potassium tetrachloroplatinate(II) (K_2PtCl_4) is a cornerstone inorganic compound, pivotal in the synthesis of platinum-based coordination complexes, including the landmark anticancer drug, cisplatin.[1] A precise understanding of its fundamental physicochemical properties, namely its molar mass and density, is critical for researchers, scientists, and drug development professionals. This guide provides a comprehensive technical overview of these properties, detailing the theoretical basis of its molar mass and the experimental determination of its density. The methodologies are presented with a focus on the underlying scientific principles to ensure robust and reproducible results.

Introduction: The Significance of Potassium Tetrachloroplatinate(II)

Potassium tetrachloroplatinate(II) is a reddish-orange, air-stable crystalline solid that is soluble in water.[1][2] Its primary importance lies in its role as a versatile precursor for the synthesis of other platinum coordination complexes.[2][3] The tetrachloroplatinate(II) anion, $[\text{PtCl}_4]^{2-}$, features a square planar geometry with the platinum(II) center coordinated by four chloride ligands.[1] This structural arrangement is fundamental to its reactivity, allowing for the stepwise substitution of chloride ligands, a critical process in the synthesis of therapeutic agents like cisplatin.[1] A thorough characterization of its physical properties is the first step in any application, from synthetic chemistry to materials science.

Molar Mass: A Foundational Constant

The molar mass of a compound is a fundamental physical property, representing the mass of one mole of that substance. It is a critical parameter for stoichiometric calculations in chemical reactions, enabling the precise control of reactant quantities and the prediction of product yields.

Calculation of Molar Mass

The molar mass of potassium tetrachloroplatinate(II) (K_2PtCl_4) is calculated by summing the atomic masses of its constituent elements, as provided by the periodic table. The calculation is as follows:

- Potassium (K): $2 \text{ atoms} \times 39.0983 \text{ g/mol} = 78.1966 \text{ g/mol}$
- Platinum (Pt): $1 \text{ atom} \times 195.084 \text{ g/mol} = 195.084 \text{ g/mol}$
- Chlorine (Cl): $4 \text{ atoms} \times 35.453 \text{ g/mol} = 141.812 \text{ g/mol}$

Total Molar Mass = $78.1966 + 195.084 + 141.812 = 415.0926 \text{ g/mol}$

This value is commonly rounded to 415.09 g/mol .[4][5]

Density: A Key Physical Parameter

The density of a material is its mass per unit volume. For a crystalline solid like potassium tetrachloroplatinate(II), density is an intrinsic property that reflects the packing efficiency of its constituent ions in the crystal lattice. The established density for K_2PtCl_4 is approximately 3.38 g/mL at 25°C .[2][6]

The Structural Basis of Density

The density of potassium tetrachloroplatinate(II) is a direct consequence of its crystal structure. X-ray diffraction studies have revealed that K_2PtCl_4 crystallizes in the tetragonal space group $P4/mmm$.^{[1][7]} In this arrangement, the potassium ions (K^+) and the square planar tetrachloroplatinate(II) anions ($[PtCl_4]^{2-}$) are packed in a specific, repeating three-dimensional lattice. The bond lengths are approximately 3.24 Å for K-Cl and 2.32 Å for Pt-Cl.^[7] The efficiency of this packing, along with the atomic masses of the constituent elements, dictates the overall density of the material.

Experimental Determination of Density: Gas Pycnometry

Gas pycnometry is a highly accurate and non-destructive technique for determining the skeletal density of a solid.^[8] This method is particularly well-suited for crystalline powders as it measures the volume of the solid material, excluding intra- and inter-particle voids.^{[9][10]} The principle is based on Archimedes' principle of fluid displacement, using an inert gas, typically helium, as the displacing medium.^{[8][11]}

- **Choice of Gas (Helium):** Helium is the preferred gas for pycnometry due to its small atomic size, which allows it to penetrate even the finest pores and surface irregularities of the sample, providing a more accurate measurement of the solid's true volume.^[11] Its inert nature prevents chemical reactions with the sample, and it closely approximates ideal gas behavior under typical experimental conditions.^[11]
- **Temperature Control:** Maintaining a constant temperature is crucial because the volume of a gas is directly proportional to its temperature (Charles's Law).^[9] Any temperature fluctuations during the measurement will lead to inaccuracies in the calculated volume and, consequently, the density. Modern gas pycnometers often incorporate Peltier devices for precise temperature control.^[11]

The following protocol is designed to be self-validating through repeated measurements and calibration checks.

Step-by-Step Methodology:

- **Instrument Calibration:** Calibrate the gas pycnometer using a certified standard sphere of known volume. This step ensures the accuracy of the instrument's internal volume

measurements.

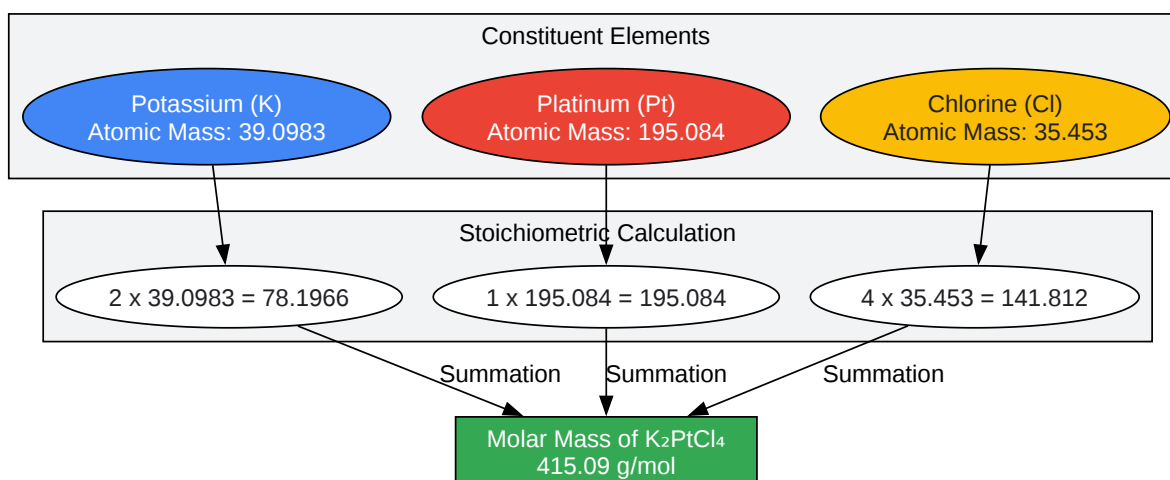
- **Sample Preparation:** Dry the potassium tetrachloroplatinate(II) sample in a desiccator to remove any adsorbed moisture, which could affect the accuracy of the mass measurement.
- **Mass Determination:** Accurately weigh the dried sample using a calibrated analytical balance.
- **Sample Loading:** Carefully place the weighed sample into the sample cell of the gas pycnometer.
- **Purging:** Purge the sample cell with helium gas to remove any air and other contaminants from the sample and the cell.
- **Measurement Cycle:**
 - The instrument fills a reference chamber of known volume with helium to a specific pressure.
 - A valve is then opened, allowing the gas to expand into the sample cell.
 - The pressure drop is precisely measured.
 - Based on the initial and final pressures and the known volumes of the reference and sample chambers, the volume of the sample is calculated using Boyle's Law.
- **Repeat Measurements:** Perform multiple measurement cycles until a consistent volume reading is obtained. This ensures the reproducibility and reliability of the data.
- **Density Calculation:** The density (ρ) is calculated using the formula:
$$\rho = \text{mass (m)} / \text{volume (V)}$$
- **Data Analysis:** Report the average density and the standard deviation from the repeated measurements.

Summary of Physicochemical Properties

Property	Value	Source(s)
Chemical Formula	K_2PtCl_4	[2]
Molar Mass	415.09 g/mol	[4]
Appearance	Reddish-orange crystalline solid	[1][2]
Crystal System	Tetragonal	[1]
Density	3.38 g/mL at 25 °C	[2][6]

Visualizations

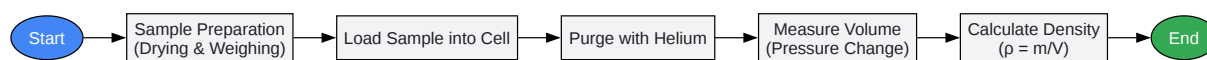
Molar Mass Calculation Workflow



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Caption: Workflow for calculating the molar mass of K_2PtCl_4 .

Gas Pycnometry Experimental Workflow



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Caption: Experimental workflow for density determination via gas pycnometry.

Conclusion

A precise knowledge of the molar mass and density of potassium tetrachloroplatinate(II) is indispensable for its application in research and development. The molar mass, a calculated constant, underpins all stoichiometric considerations. The density, an experimentally determined value, provides insight into the compound's solid-state structure and is critical for process design and quality control. The methodologies outlined in this guide provide a robust framework for understanding and verifying these fundamental properties, ensuring the accuracy and reproducibility required for high-level scientific and pharmaceutical applications.

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